

Application Notes and Protocols: Electrophilic Quench of a Lithium-Heptene Reaction Mixture

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Compound of Interest

Compound Name: *lithium;hept-1-ene*

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Introduction

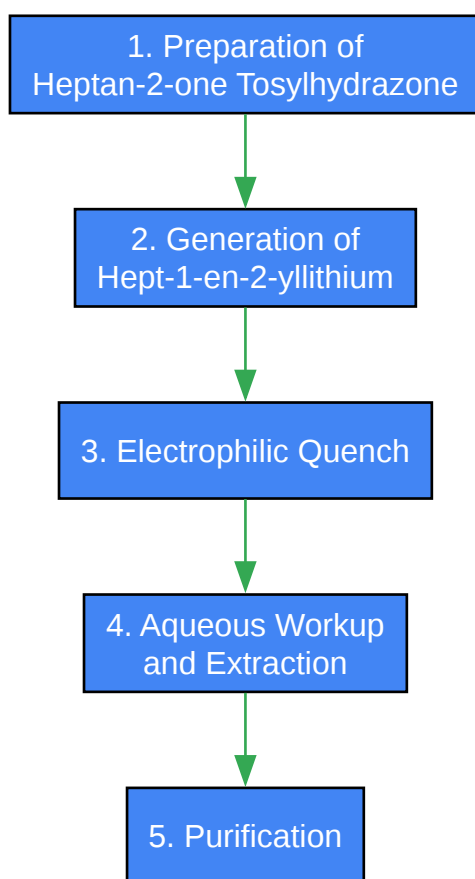
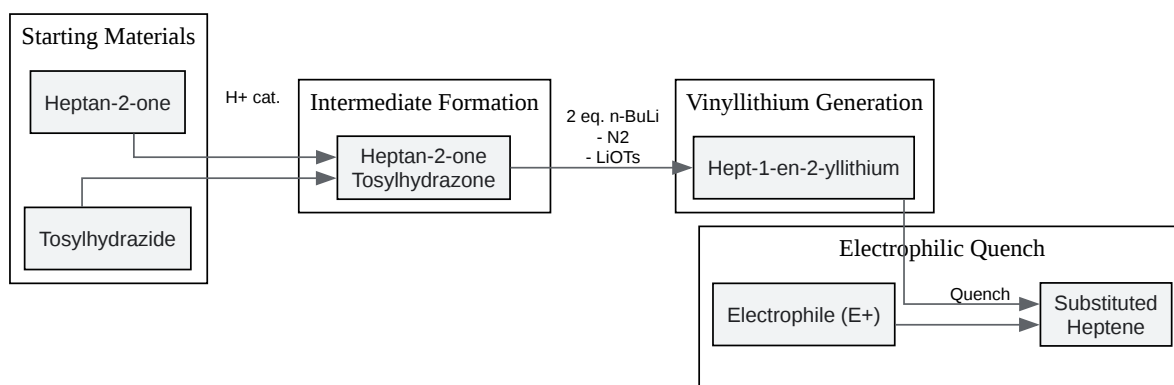
Organolithium reagents are powerful tools in organic synthesis, valued for their ability to form new carbon-carbon bonds. Among these, vinyl lithium species are particularly useful for the introduction of vinyl moieties. A common and effective method for the generation of vinyl lithium reagents is the Shapiro reaction, which proceeds via the decomposition of a tosylhydrazone in the presence of a strong base, typically an alkyl lithium.^{[1][2]} This application note details the generation of a heptenyl lithium species from heptan-2-one tosylhydrazone and its subsequent electrophilic quench with a variety of electrophiles. The protocols provided herein offer a framework for the synthesis of a diverse range of substituted heptenes.

Data Presentation

The following table summarizes representative yields for the electrophilic quench of the vinyl lithium intermediate generated from heptan-2-one tosylhydrazone. The yields are compiled from various sources and are illustrative of typical outcomes for the reaction of vinyl lithiums with a range of electrophiles.

Electrophile	Product	Typical Yield (%)
Benzaldehyde	1-Phenyl-2-pentyl-2-propen-1-ol	75-85
Acetone	2-Methyl-3-pentyl-3-buten-2-ol	70-80
Methyl Iodide	2-Methyl-1-heptene	60-70
Benzyl Bromide	3-Pentyl-4-phenyl-1-butene	65-75
Carbon Dioxide	2-Pentyl-2-propenoic acid	60-70
N,N-Dimethylformamide (DMF)	2-Pentyl-2-propenal	55-65

Signaling Pathways and Experimental Workflows



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References

- 1. Shapiro reaction - Wikipedia [en.wikipedia.org]
- 2. Shapiro Reaction [organic-chemistry.org]
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